

# A Comparative Guide to Analytical Standards for Dodecyl Acetate

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## Compound of Interest

Compound Name: Dodecyl acetate

Cat. No.: B107313

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For researchers, scientists, and professionals in drug development, the quality and reliability of analytical standards are paramount. **Dodecyl acetate**, also known as lauryl acetate, is utilized in various applications, including as a fragrance ingredient, a solvent, and in the synthesis of other chemical compounds.<sup>[1][2]</sup> This guide provides an objective comparison of commercially available **dodecyl acetate** analytical standards, supported by data from supplier specifications. It also outlines the typical experimental protocols used to ensure the quality and purity of these standards.

## Comparison of Dodecyl Acetate Analytical Standards

The following table summarizes the specifications of **dodecyl acetate** from various suppliers. This data is compiled from publicly available Certificates of Analysis and product information.

Parameter	Supplier A (Sigma-Aldrich)	Supplier B (Chem-Impex)	Supplier C (Santa Cruz Biotechnology)	Supplier D (Generic)
Purity/Assay	97% <a href="#">[3]</a>	≥ 99% (Assay) <a href="#">[1]</a>	98% <a href="#">[4]</a>	98% (HPLC), NMR: Consistent with structure <a href="#">[5]</a>
CAS Number	112-66-3 <a href="#">[3]</a>	112-66-3 <a href="#">[1]</a>	112-66-3 <a href="#">[4]</a>	112-66-3 <a href="#">[5]</a>
Molecular Formula	C14H28O2 <a href="#">[3]</a>	C14H28O2 <a href="#">[1]</a>	C14H28O2 <a href="#">[4]</a>	C14H28O2 <a href="#">[5]</a>
Molecular Weight	228.37 g/mol <a href="#">[3]</a>	228.37 g/mol <a href="#">[1]</a>	228.37 g/mol <a href="#">[4]</a>	228.37 g/mol <a href="#">[5]</a>
Appearance	Liquid <a href="#">[3]</a>	Colorless to pale yellow liquid <a href="#">[1]</a>	-	-
Density	0.865 g/mL at 25 °C (lit.) <a href="#">[3]</a>	0.865 g/mL at 25 °C <a href="#">[1]</a>	-	-
Refractive Index	n20/D 1.432 (lit.) <a href="#">[3]</a>	n25/D 1.420 - 1.440 <a href="#">[1]</a>	-	-
Boiling Point	150 °C/15 mmHg (lit.) <a href="#">[3]</a>	257 °C <a href="#">[1]</a>	-	-
Flash Point	113 °C - closed cup <a href="#">[3]</a>	> 110.00 °C <a href="#">[6]</a>	-	-

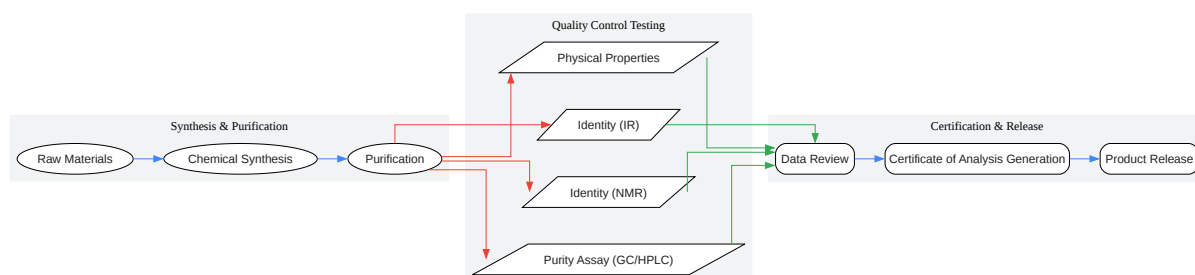
## Experimental Protocols for Quality Control

The quality of an analytical standard is assured through a series of rigorous experimental tests. While specific protocols are proprietary to the manufacturer, the following table outlines the standard methodologies employed for the analysis of **dodecyl acetate**.

Experiment	Methodology	Purpose
Purity Assay	Gas Chromatography (GC) or High-Performance Liquid Chromatography (HPLC)	To determine the percentage purity of dodecyl acetate and to identify and quantify any impurities.
Identity Confirmation	Nuclear Magnetic Resonance (NMR) Spectroscopy ( $^1\text{H}$ NMR, $^{13}\text{C}$ NMR)	To confirm the chemical structure of dodecyl acetate by analyzing the magnetic properties of its atomic nuclei. [5]
Identity Confirmation	Infrared (IR) Spectroscopy	To identify the functional groups present in the molecule, confirming its identity as an acetate ester.
Physical Properties	Density Measurement, Refractive Index Measurement, Boiling Point Determination	To ensure the physical characteristics of the substance match the established specifications for pure dodecyl acetate. [1][3]

## Visualizing the Analytical Workflow and Comparative Logic

To better illustrate the processes involved in certifying an analytical standard and how it might be compared to alternatives, the following diagrams are provided.

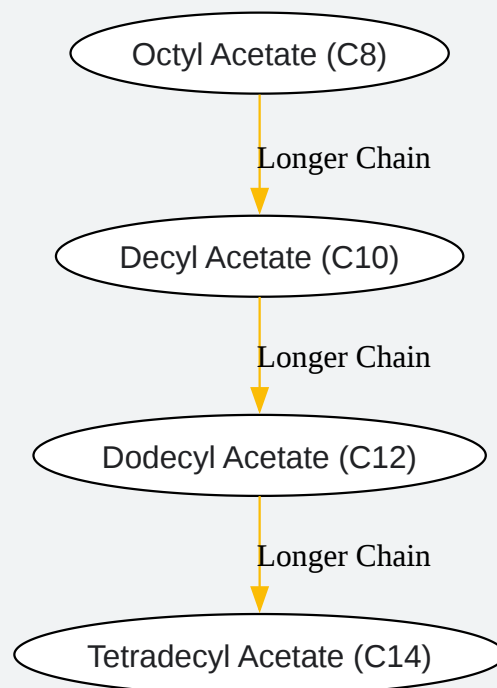


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Caption: Analytical workflow for **dodecyl acetate** standard certification.

### Conceptual GC Retention Time Comparison of Long-Chain Acetate Esters

#### Acetate Esters by Chain Length



Relative Retention Time

Increasing Retention Time

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